

3-Methylisonicotinic acid chemical properties

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Compound of Interest

Compound Name: 3-Methylisonicotinic acid

CAS No.: 40211-20-9

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An In-Depth Technical Guide to the Chemical Properties of **3-Methylisonicotinic Acid**

For Researchers, Scientists, and Drug Development Professionals

As a Senior Application Scientist, my focus is on bridging the gap between a molecule's intrinsic properties and its practical application in the laboratory. **3-Methylisonicotinic acid** is a compound of significant interest, not as an end-product, but as a versatile heterocyclic building block. Its strategic placement of a methyl group and a carboxylic acid on a pyridine ring offers a unique combination of steric and electronic properties that medicinal chemists can exploit. This guide provides an in-depth look at its chemical properties, synthesis, and reactivity, offering field-proven insights to facilitate its effective use in research and development.

Core Physicochemical Characteristics

Understanding the fundamental physicochemical properties of a starting material is paramount for experimental design, from reaction setup to purification and formulation. **3-Methylisonicotinic acid** is a white to light yellow crystalline solid.^[1] Its core properties are summarized below.

Property	Value	Source(s)
CAS Number	4021-12-9	[2][3]
Molecular Formula	C ₇ H ₇ NO ₂	[2][4]
Molecular Weight	137.14 g/mol	[2][4]
IUPAC Name	3-methylpyridine-4-carboxylic acid	[2]
Melting Point	133-135 °C / 220-222 °C (recrystallized) / 235 °C	[1][4]
Boiling Point	389 °C	[1]
Density	1.230 g/cm ³	[1]
Flash Point	189 °C	[1]
Predicted pKa	0.82 ± 0.25	[1]

A notable point is the variability in the reported melting point. This discrepancy often arises from differences in crystalline form or purity. The value of 220-222 °C, obtained after recrystallization from ethanol, likely represents a purer, more stable polymorph and is a critical data point for characterization.[1]

The predicted pKa suggests a strongly acidic nature for the protonated pyridine nitrogen. Experimental studies on the parent isonicotinic acid show two key pKa values (around 1.6 and 4.9), corresponding to the carboxylic acid proton and the pyridinium proton, respectively.[5] The methyl group in the 3-position is expected to have a minor electron-donating effect, which might slightly increase the pKa of the pyridinium nitrogen compared to the unsubstituted parent.

While specific solubility data for **3-methylisonicotinic acid** is not widely published, data for the parent nicotinic acid shows it has low solubility in water but is significantly more soluble in polar organic solvents like DMSO and ethanol.[6] This is a crucial consideration for choosing appropriate reaction and purification solvents.

Spectroscopic and Analytical Profile

Unambiguous characterization is the bedrock of chemical synthesis. Here, we detail the expected spectroscopic signature of **3-Methylisonicotinic acid** and a reliable analytical method for purity assessment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum provides a clear fingerprint of the molecule's structure. A reported ¹H NMR spectrum in DMSO-d₆ shows the following key signals:

- δ 8.59 (s, 1H): Attributed to the proton at position 2 of the pyridine ring.
- δ 8.47 (d, J = 4.8 Hz, 1H): Corresponds to the proton at position 6.
- δ 7.69 (d, J = 4.8 Hz, 1H): Corresponds to the proton at position 5.
- δ 2.48 (s, 3H): The characteristic singlet for the methyl group protons.^[1] The carboxylic acid proton would likely appear as a broad singlet, its chemical shift being highly dependent on concentration and solvent.

¹³C NMR: Based on the structure and general chemical shifts for pyridine and carboxylic acids, the expected ¹³C NMR spectrum would feature seven distinct signals:

- ~165-175 ppm: The carbonyl carbon of the carboxylic acid.^[7]
- ~120-155 ppm: Five signals corresponding to the five carbons of the pyridine ring. The carbons adjacent to the nitrogen (C2, C6) and the carboxyl-bearing carbon (C4) would be the most deshielded.^{[7][8]}
- ~15-25 ppm: A signal in the aliphatic region for the methyl group carbon.^[9]

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum is invaluable for identifying key functional groups. The expected characteristic absorption bands for **3-Methylisonicotinic acid** would include:

- ~2500-3300 cm⁻¹ (broad): A very broad band characteristic of the O-H stretch of the carboxylic acid, often overlapping with C-H stretches.

- ~2850-3100 cm^{-1} : C-H stretching vibrations from the aromatic ring and the methyl group.[10]
- ~1700-1725 cm^{-1} (strong): A strong, sharp absorption from the C=O (carbonyl) stretch of the carboxylic acid.[10][11]
- ~1450-1600 cm^{-1} : C=C and C=N stretching vibrations within the pyridine ring.[10]
- ~1200-1300 cm^{-1} : C-O stretching and O-H bending vibrations.[12]

Analytical Method: High-Performance Liquid Chromatography (HPLC)

Purity assessment is critical. A robust reversed-phase HPLC (RP-HPLC) method is essential for quality control. While many reactive intermediates can be challenging for RP-HPLC, pyridine carboxylic acids are generally stable.[13] The following protocol, adapted from a method for the parent isonicotinic acid, serves as an excellent starting point.[14]

Step-by-Step HPLC Protocol:

- **Column Selection:** A C18 stationary phase column (e.g., 4.6 x 150 mm, 5 μm particle size) is a standard choice.
- **Mobile Phase Preparation:** Prepare an isocratic mobile phase. A mixture of acetonitrile (MeCN) and water with an acidic modifier is typical. For example: 10% MeCN, 90% Water, with 0.05% Sulfuric Acid (or 0.1% TFA). The acid ensures the carboxyl group is protonated, leading to better peak shape and retention.
- **Sample Preparation:** Accurately weigh and dissolve the **3-Methylisonicotinic acid** sample in a 50:50 mixture of MeCN/Water to a concentration of ~1.0 mg/mL.
- **Instrument Setup:**
 - Set the flow rate to 1.0 mL/min.
 - Set the column temperature to 25 °C.

- Set the UV detector to a wavelength of 200-220 nm, where the pyridine ring exhibits strong absorbance.[14]
- Injection and Analysis: Inject a small volume (e.g., 1-5 μL) of the sample. The retention time will depend on the exact conditions, but this method provides a reliable means to separate the main component from potential impurities.

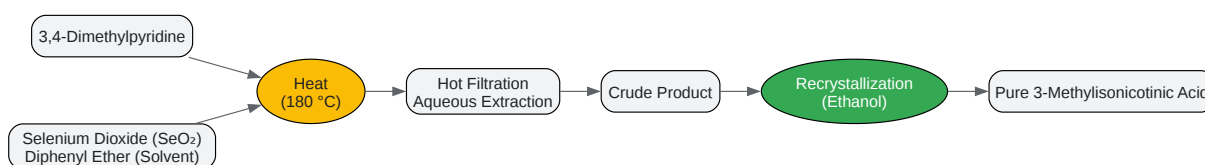
This self-validating system ensures that the peak corresponding to the analyte is sharp and well-retained, allowing for accurate quantification of purity.

Synthesis and Purification

A reliable and scalable synthesis is the foundation of any research program. The oxidation of a methyl group on a pyridine ring is a common and effective strategy.

Oxidative Synthesis from 3,4-Dimethylpyridine

The most well-documented synthesis involves the selective oxidation of the 4-methyl group of 3,4-dimethylpyridine using selenium dioxide (SeO_2).^[1] This choice is causal: SeO_2 is a specific and effective oxidizing agent for activated methyl groups, such as those adjacent to an aromatic ring, and the reaction conditions can be controlled to favor oxidation at the 4-position.



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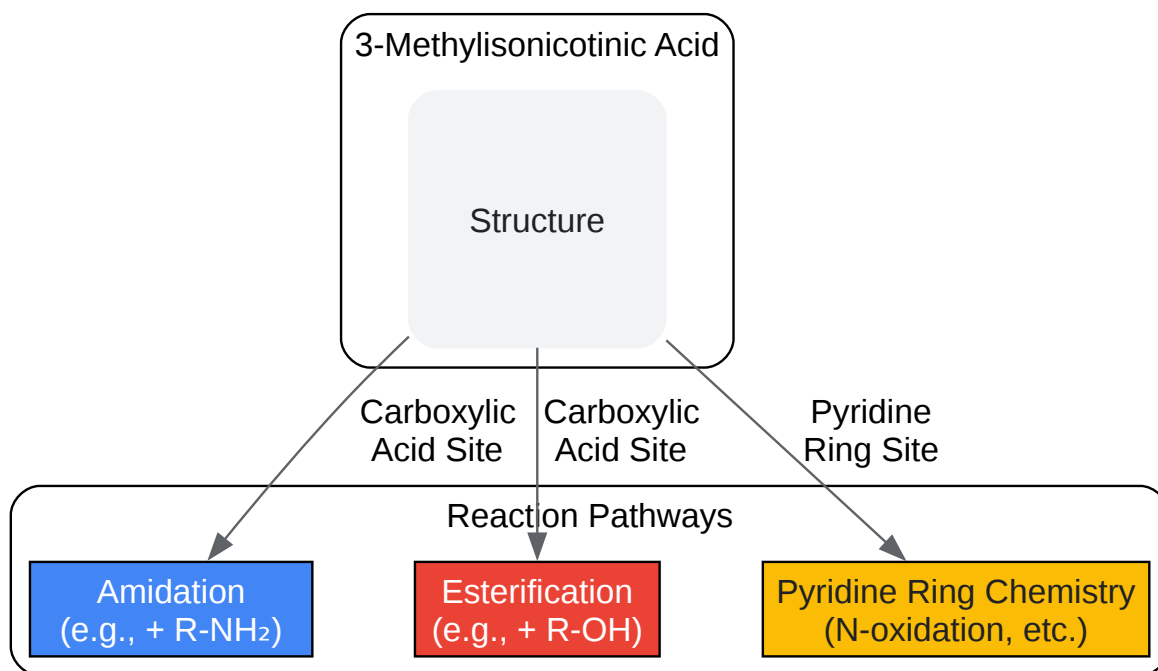
Caption: Workflow for the synthesis of **3-Methylisonicotinic acid**.

Step-by-Step Synthesis & Purification Protocol:[1]

- **Reaction Setup:** In a suitable reaction vessel equipped with a condenser and thermometer, dissolve 3,4-dimethylpyridine in diphenyl ether. Heat the solution to 150-170 °C.
- **Oxidant Addition:** Slowly add selenium dioxide in batches over approximately one hour.
Causality Note: Batch-wise addition is crucial to control the exothermic reaction and maintain a safe temperature profile.
- **Reaction:** After the addition is complete, increase the temperature to 180 °C and maintain for one hour to drive the reaction to completion.
- **Initial Workup (Hot Filtration):** While the reaction mixture is still hot, filter it to remove the precipitated selenium byproduct. Wash the collected precipitate with boiling water.
Trustworthiness Note: Performing this filtration while hot is essential as the product has higher solubility at elevated temperatures, minimizing loss at this stage.
- **Extraction:** Combine the filtrates and extract with an organic solvent like chloroform to remove the high-boiling diphenyl ether solvent. The desired product will remain in the aqueous phase.
- **Isolation:** Evaporate the aqueous phase to dryness to obtain the crude 3-methyl-4-pyridinecarboxylic acid.
- **Purification (Recrystallization):** Dissolve the crude product in a minimal amount of hot ethanol. Allow the solution to cool slowly to room temperature, then cool further in an ice bath to maximize crystal formation. Collect the pure crystals by filtration. This process yields the final product with a reported melting point of 220-222 °C and a yield of approximately 47%.^[1]

Chemical Reactivity and Derivatization

The utility of **3-Methylisonicotinic acid** as a building block stems from the reactivity of its two key functional groups: the carboxylic acid and the pyridine ring.



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Caption: Key reactive sites of **3-Methylisonicotinic acid**.

- Carboxylic Acid Reactivity: The -COOH group is the primary site for derivatization. It readily undergoes standard transformations:
 - Amidation: This is the most critical reaction in its application for drug discovery. The carboxylic acid can be activated (e.g., using coupling agents like HATU or by conversion to an acyl chloride) and reacted with a primary or secondary amine to form a stable amide bond.
 - Esterification: Reaction with an alcohol under acidic conditions (Fischer esterification) or other standard methods will yield the corresponding ester.
- Pyridine Ring Reactivity: The pyridine ring itself can participate in reactions, although it is generally electron-deficient. The nitrogen atom can be oxidized to an N-oxide, which can alter the ring's reactivity and solubility profile, a common strategy in medicinal chemistry.

Application in Drug Discovery: A Case Study

3-Methylisonicotinic acid is not just a theoretical building block; it is an applied tool in the development of novel therapeutics. A prime example is its use in the synthesis of inhibitors for cholesterol 24-hydroxylase (CYP46A1).[3]

Context: CYP46A1 is an enzyme primarily found in the brain that plays a crucial role in cholesterol metabolism and elimination.[15] Its dysregulation has been implicated in neurodegenerative diseases like Alzheimer's, making it an important therapeutic target.[15][16]

Role of 3-Methylisonicotinic Acid: It serves as a key fragment for constructing potent inhibitors of this enzyme.[3] In a typical synthetic route, the carboxylic acid is activated and coupled with a complex amine fragment to form the final inhibitor molecule.[17][18] The pyridine nitrogen provides a key hydrogen bond acceptor site, while the methyl group can provide beneficial steric interactions within the enzyme's active site, enhancing binding affinity and selectivity. This highlights its value as a readily available, easily derivatized scaffold for structure-activity relationship (SAR) studies.[19]

Safety, Handling, and Storage

Scientific integrity demands a rigorous approach to safety. **3-Methylisonicotinic acid** is an irritant and should be handled with appropriate care.

Hazard Class	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
Respiratory Irritation	H335	May cause respiratory irritation.
Acute Toxicity (Oral)	H302	Harmful if swallowed.

(Data sourced from aggregated GHS information)[2]

Handling and Storage Protocol:

- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and chemical-resistant gloves.
- Ventilation: Handle in a well-ventilated area or a chemical fume hood to avoid inhaling dust, which can cause respiratory irritation (Precautionary Statement P261).
- Storage: Store in a tightly sealed container in a cool, dry place under an inert atmosphere.^[1] This prevents degradation from moisture and atmospheric contaminants.
- First Aid: In case of skin contact, wash thoroughly with soap and water. In case of eye contact, rinse cautiously with water for several minutes (Precautionary Statement P305 + P351 + P338). Seek medical attention if irritation persists.

By understanding these properties and protocols, researchers can confidently and safely integrate this valuable building block into their synthetic and drug discovery workflows.

References

- SIELC Technologies. (n.d.). HPLC Method for Analysis of Isonicotinic Acid on Primesep 100 Column. Retrieved from [\[Link\]](#)
- MDPI. (n.d.). A Complete ¹H and ¹³C NMR Data Assignment for Three 3-[Substituted methylidene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. Retrieved from [\[Link\]](#)
- Elsevier. (2013). On the solubility of nicotinic acid and isonicotinic acid in water and organic solvents. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 3-Methyl-isonicotinic acid. PubChem. Retrieved from [\[Link\]](#)
- Chen, Z., et al. (2020). Synthesis and pharmacokinetic study of a ¹¹C-labeled cholesterol 24-hydroxylase inhibitor using 'in-loop' [¹¹C]CO₂ fixation method. PubMed Central. Retrieved from [\[Link\]](#)
- ResearchGate. (2010). (PDF) Development and validation of HPLC method for the resolution of drug intermediates. Retrieved from [\[Link\]](#)

- ChemRxiv. (2020). Synthesis and Pharmacokinetic Study of a ^{11}C -Labeled Cholesterol 24-Hydroxylase Inhibitor Using 'In-Loop' ^{11}C CO₂ Fixation Method. Retrieved from [[Link](#)]
- ResearchGate. (2020). FT-IR spectra of Nicotinic acid (a) control and (b) treated. Retrieved from [[Link](#)]
- ResearchGate. (2012). (PDF) Design, synthesis and pharmacophoric model building of novel substituted nicotinic acid hydrazones with potential antiproliferative activity. Retrieved from [[Link](#)]
- Arrow@TU Dublin. (2008). Transcriptional Regulation of Cholesterol 24-hydroxylase by Histone Deacetylase Inhibitors. Retrieved from [[Link](#)]
- American Elements. (n.d.). **3-Methylisonicotinic acid**. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (2023). Exploring the Potential of Pyridine Carboxylic Acid Isomers to Discover New Enzyme Inhibitors. PubMed Central. Retrieved from [[Link](#)]
- Nature. (2017). Analytical Methodology for Characterization of Reactive Starting Materials and Intermediates Commonly Used in the Synthesis of Small Molecule Pharmaceuticals. Retrieved from [[Link](#)]
- ResearchGate. (2020). Synthesis and Pharmacokinetic Study of a ^{11}C -Labeled Cholesterol 24-Hydroxylase Inhibitor Using 'In-Loop' ^{11}C CO₂ Fixation Method. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2023). Interpreting C-13 NMR Spectra. Retrieved from [[Link](#)]
- MDPI. (2021). Simultaneous Determination of Methyl Nicotinate and Three Salicylic Acid Derivatives in Pain Relief Spray Using HPLC–DAD. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (2008). An ATR-FTIR Study of Different Phosphonic Acids in Aqueous Solution. PubMed. Retrieved from [[Link](#)]
- Wikipedia. (n.d.). Isonicotinic acid. Retrieved from [[Link](#)]
- Science.gov. (n.d.). hplc assay method: Topics by Science.gov. Retrieved from [[Link](#)]

- Taylor & Francis Online. (n.d.). Cholesterol 24 hydroxylase – Knowledge and References. Retrieved from [[Link](#)]
- ACS Division of Organic Chemistry. (2022). pKa Data Compiled by R. Williams. Retrieved from [[Link](#)]
- Google Patents. (2013). US8575350B2 - Process for producing pyridine carboxylic acids.
- ResearchGate. (2011). Solubility of nicotinic acid in water, ethanol, acetone, diethyl ether, acetonitrile, and dimethyl sulfoxide. Retrieved from [[Link](#)]
- e-journal UPI. (2019). How to Read and Interpret FTIR Spectroscopy of Organic Material. Retrieved from [[Link](#)]
- MDPI. (2021). Synthesis and Investigations of Building Blocks with Dibenzo[b,f] Oxepine for Use in Photopharmacology. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). ¹³C-NMR spectrum of (4). Retrieved from [[Link](#)]
- Doc Brown's Chemistry. (n.d.). C₅H₁₀ C-13 nmr spectrum of 3-methylbut-1-ene. Retrieved from [[Link](#)]
- Scribd. (n.d.). Isonicotinic Acid pKa Study. Retrieved from [[Link](#)]
- ResearchGate. (2017). FTIR spectrum of polymer A3 showed absorption peaks at (1166) cm⁻¹.... Retrieved from [[Link](#)]

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Sources

- [1. 3-METHYL-4-PYRIDINECARBOXYLIC ACID | 4021-12-9 \[chemicalbook.com\]](#)
- [2. 3-Methyl-isonicotinic acid | C₇H₇NO₂ | CID 1502003 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- [3. scbt.com \[scbt.com\]](#)
- [4. americanelements.com \[americanelements.com\]](#)
- [5. scribd.com \[scribd.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. chem.libretexts.org \[chem.libretexts.org\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. C₅H₁₀ C-13 nmr spectrum of 3-methylbut-1-ene \(3-methyl-1-butene\) analysis of chemical shifts ppm interpretation of ¹³C chemical shifts ppm of 3-methylbut-1-ene \(3-methyl-1-butene\) C₁₃ 13-C nmr doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. An ATR-FTIR study of different phosphonic acids in aqueous solution - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. americanpharmaceuticalreview.com \[americanpharmaceuticalreview.com\]](#)
- [14. HPLC Method for Analysis of Isonicotinic Acid on Primesep 100 Column | SIELC Technologies \[sielc.com\]](#)
- [15. taylorandfrancis.com \[taylorandfrancis.com\]](#)
- [16. arrow.tudublin.ie \[arrow.tudublin.ie\]](#)
- [17. Synthesis and pharmacokinetic study of a ¹¹C-labeled cholesterol 24-hydroxylase inhibitor using 'in-loop' \[¹¹C\]CO₂ fixation method - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. chemimpex.com \[chemimpex.com\]](#)
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